

The Composition and Application of AD-mix- α : A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AD-mix-a
Cat. No.: B15976452

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

AD-mix- α is a commercially available reagent mixture that has become an indispensable tool in asymmetric synthesis, particularly for the stereoselective preparation of chiral diols. This guide provides a comprehensive overview of the composition of AD-mix- α , detailed experimental protocols for its application in the Sharpless asymmetric dihydroxylation, and an examination of the underlying catalytic cycle.

Core Composition of AD-mix- α

AD-mix- α is a carefully formulated, powdered mixture of four key components, each playing a crucial role in the catalytic asymmetric dihydroxylation of alkenes. The precise ratio of these components is critical for achieving high yields and enantioselectivities. The mixture is designed to be a convenient, "off-the-shelf" reagent system, obviating the need for the individual preparation and handling of the highly toxic and volatile osmium tetroxide.

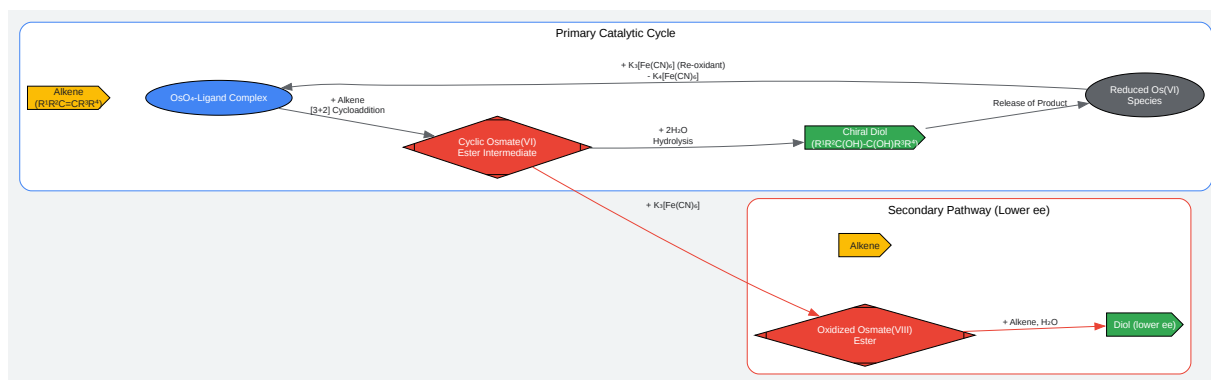
The standard composition of technical grade AD-mix- α is summarized in the table below.

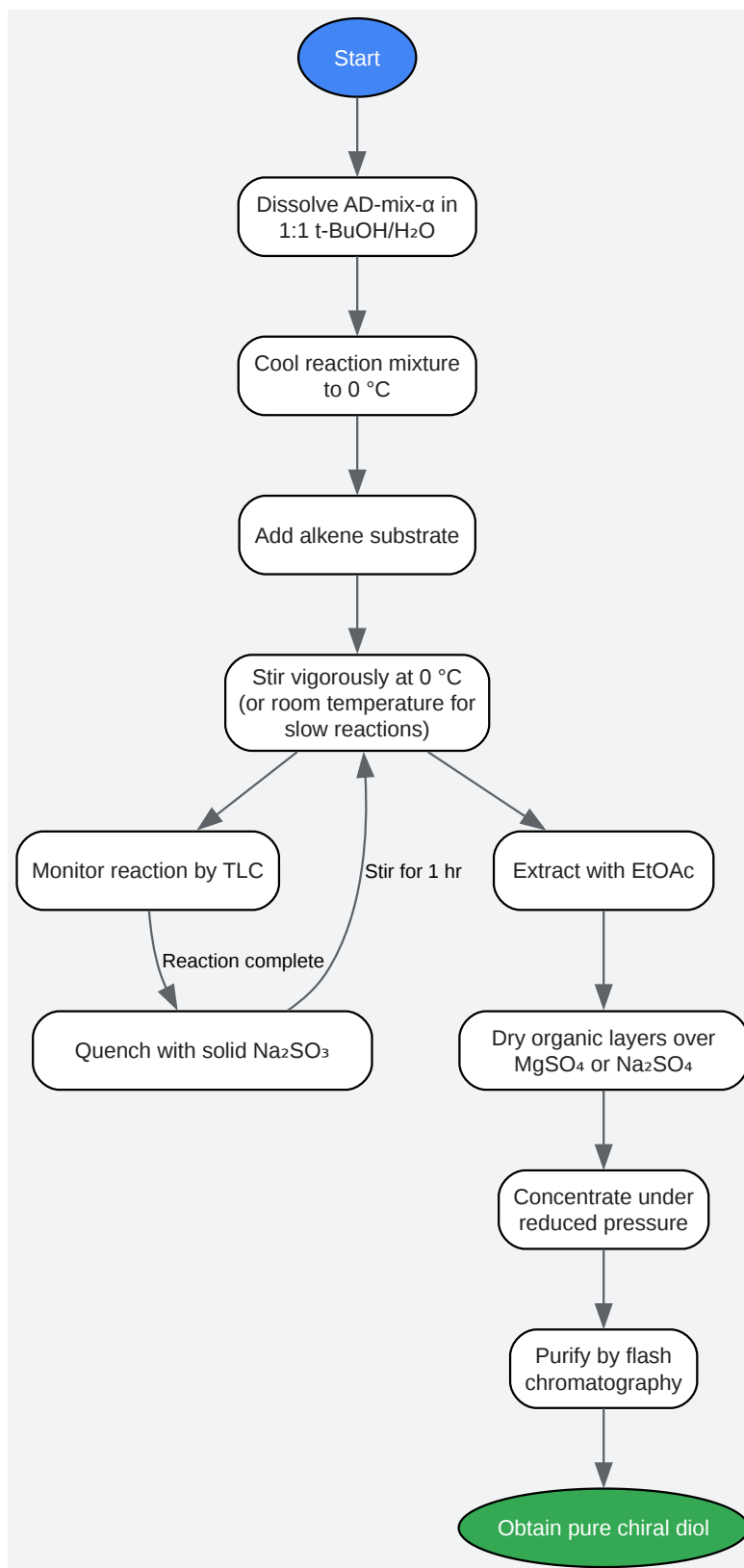
Component	Chemical Formula	Molar Ratio (approx.)	Function
Potassium Ferricyanide	$K_3[Fe(CN)_6]$	3	Stoichiometric re-oxidant; regenerates the active Os(VIII) species from the Os(VI) state, allowing for a catalytic amount of osmium to be used.
Potassium Carbonate	K_2CO_3	3	Base; maintains the alkaline pH required for the reaction and accelerates the hydrolysis of the osmate ester intermediate.
(DHQ) ₂ PHAL	$C_{48}H_{54}N_6O_4$	0.01	Chiral Ligand; a derivative of the cinchona alkaloid dihydroquinine, it coordinates to the osmium center, creating a chiral environment that directs the stereochemical outcome of the dihydroxylation.
Potassium Osmate(VI) Dihydrate	$K_2OsO_2(OH)_4$	0.002	Osmium Source; a stable and less hazardous precursor to the active catalyst, osmium tetroxide (OsO_4).

Table 1: Core Components and their Functions in AD-mix- α .

The Sharpless Asymmetric Dihydroxylation: Catalytic Cycle

The Sharpless asymmetric dihydroxylation transforms a prochiral alkene into a chiral vicinal diol with high enantioselectivity. The reaction proceeds through a catalytic cycle involving the osmium catalyst, the chiral ligand, and the stoichiometric re-oxidant. The (DHQ)₂PHAL ligand in AD-mix- α generally directs the hydroxylation to the α -face of the alkene, leading to the formation of a specific enantiomer of the diol.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Composition and Application of AD-mix- α : A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15976452/docs#the-composition-and-application-of-ad-mix-a-technical-guide\]](https://www.benchchem.com/product/b15976452/docs#the-composition-and-application-of-ad-mix-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)